

History and discovery of the indolizine heterocyclic system

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Indolizine

Cat. No.: B1195054

[Get Quote](#)

An In-depth Technical Guide to the **Indolizine** Heterocyclic System: History, Discovery, and Synthesis

For Researchers, Scientists, and Drug Development Professionals

Introduction

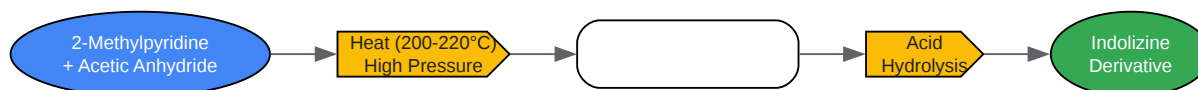
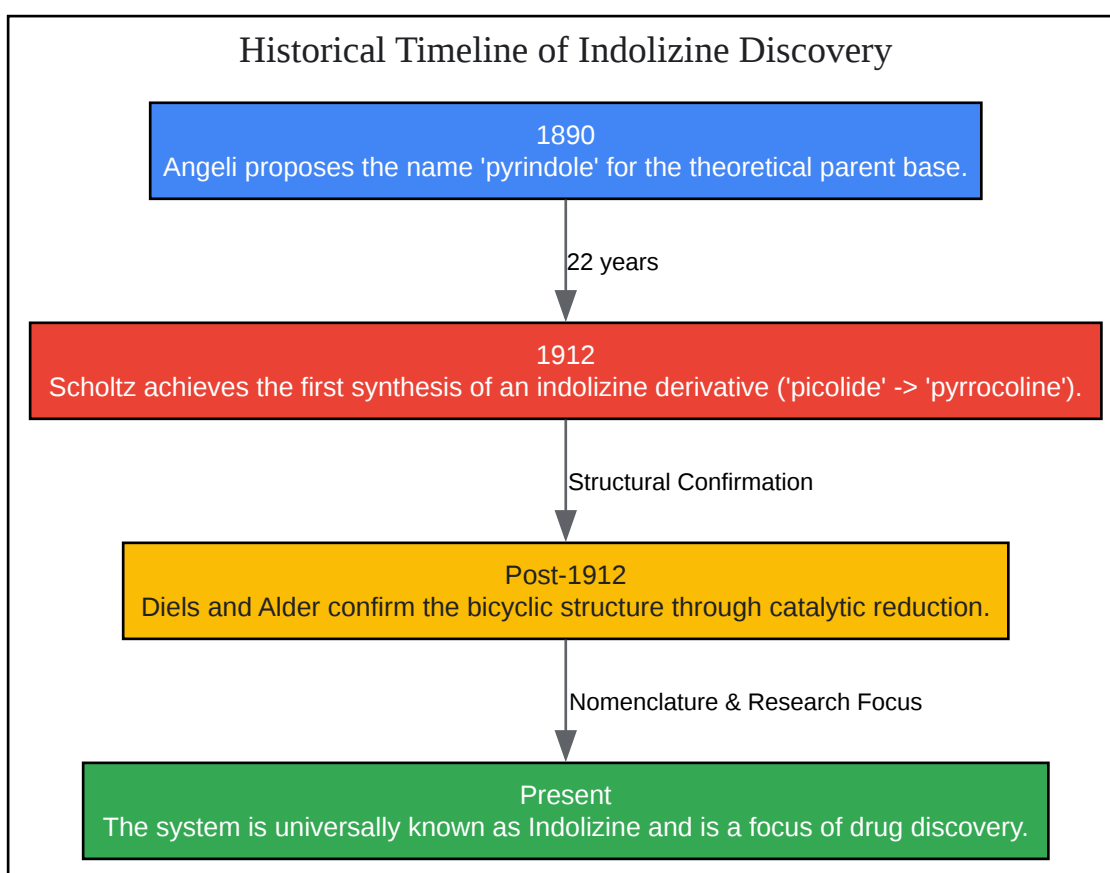
Indolizine, a heterocyclic aromatic compound with the formula C_8H_7N , is a structural isomer of the well-known indole nucleus.^[1] Unlike indole, the nitrogen atom in **indolizine** is located at a ring fusion position, creating a unique 10- π electron system that is isoelectronic with indole and structurally related to purines.^{[2][3]} This distinct arrangement imparts specific physicochemical properties and a broad spectrum of biological activities to its derivatives.^[2] While numerous indole-based drugs are commercially available, no **indolizine**-based therapeutic has yet reached the market, making it a "privileged scaffold" of significant interest for future drug discovery and development.^{[1][4][5]} This guide provides a comprehensive overview of the history, discovery, properties, and key synthetic methodologies of the **indolizine** core, tailored for professionals in chemical and pharmaceutical research.

History and Discovery

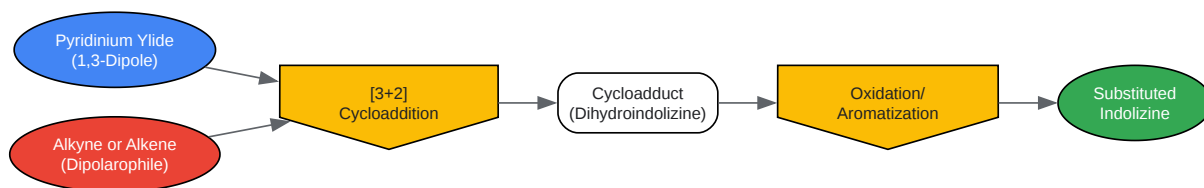
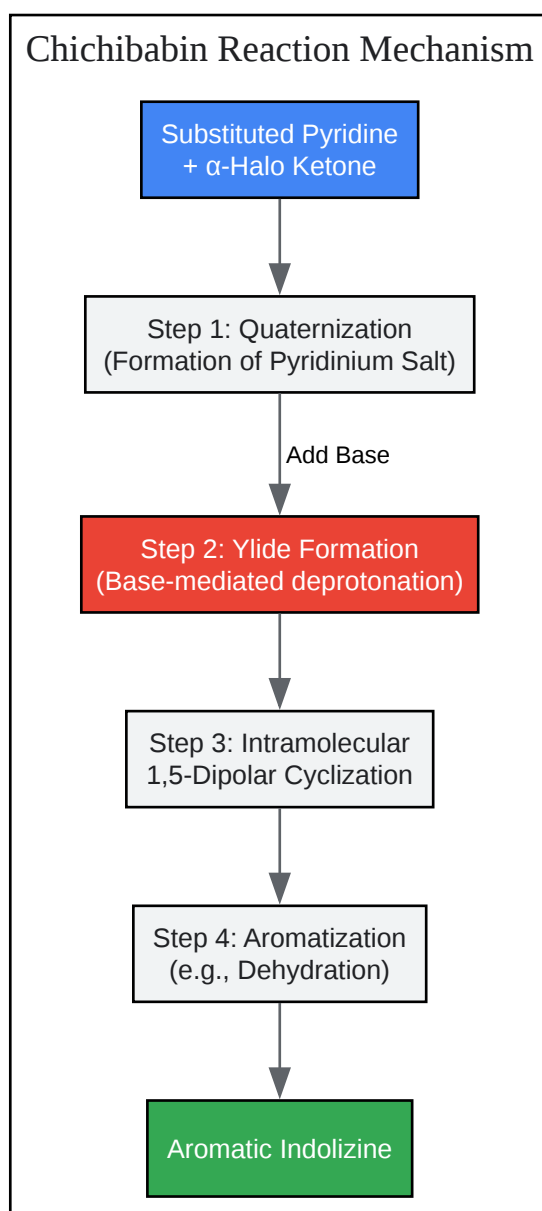
The journey of the **indolizine** ring system began in the late 19th century. The initial concept was reported in 1890 by the Italian chemist Angeli, who proposed the name "pyrindole" for the parent base.^[6] However, it was not until 1912 that the first synthesis was accomplished by Scholtz.^{[6][7]} He treated 2-methylpyridine with acetic anhydride at high temperatures (200–

220°C) to produce a compound he named "picolide".[6] Acid hydrolysis of this "picolide" yielded a crystalline solid with the empirical formula C_8H_7N , which Scholtz initially called "pyrrocoline".[6]

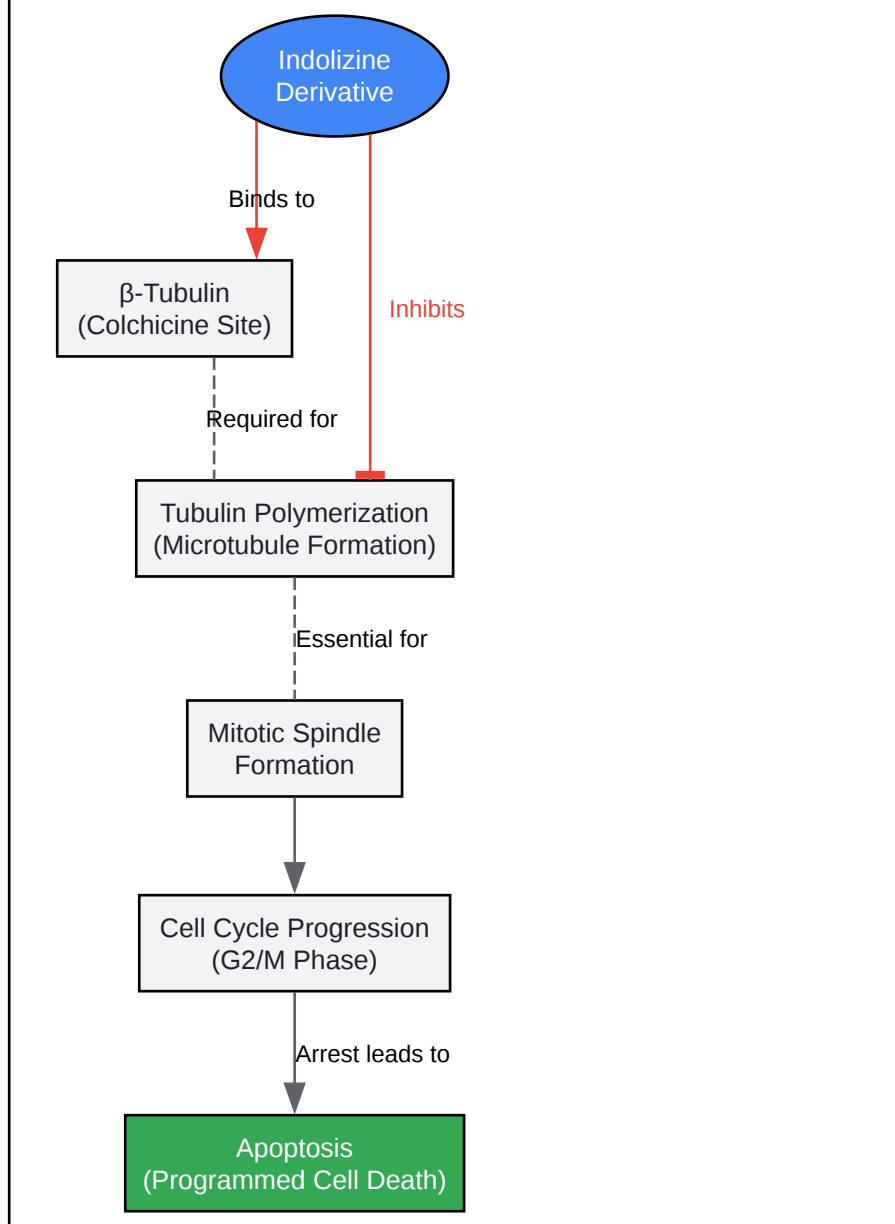
The structure of this new compound was a subject of investigation. It displayed reactions characteristic of pyrroles and indoles but had only weakly basic properties, suggesting it was not a typical pyridine derivative.[6][8] The definitive structure was later confirmed by Diels and Alder through catalytic reduction experiments.[6] The name "pyrrocoline" was eventually replaced by the current, officially accepted term "**indolizine**".[6]



Chichibabin Reaction Mechanism



Anticancer Mechanism: Tubulin Polymerization Inhibition



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Inhibitory activities of indolizine derivatives: a patent review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. globalresearchonline.net [globalresearchonline.net]
- 3. Indolizine - Wikipedia [en.wikipedia.org]
- 4. benchchem.com [benchchem.com]
- 5. Discovery of indolizine lactones as anticancer agents and their optimization through late-stage functionalization - PMC [pmc.ncbi.nlm.nih.gov]
- 6. jbcclinpharm.org [jbcclinpharm.org]
- 7. Synthesis of Indolizine_Chemicalbook [chemicalbook.com]
- 8. scribd.com [scribd.com]
- To cite this document: BenchChem. [History and discovery of the indolizine heterocyclic system]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195054#history-and-discovery-of-the-indolizine-heterocyclic-system]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com